

# Personal protective equipment for handling Fmoc-Dap(Z)-OH

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## Compound of Interest

Compound Name: Fmoc-Dap(Z)-OH

Cat. No.: B557060

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## Essential Safety and Handling Guide for Fmoc-Dap(Z)-OH

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **Fmoc-Dap(Z)-OH** are paramount for laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **Fmoc-Dap(Z)-OH**.

## Physicochemical and Safety Data

A summary of the relevant physical, chemical, and safety properties of **Fmoc-Dap(Z)-OH** is presented below. Understanding these properties is crucial for making informed decisions on its proper handling and disposal.

Property	Value
Chemical Name	N $\alpha$ -Fmoc-N $\beta$ -Z-L-2,3-diaminopropionic acid
Synonyms	Fmoc-3-(Z-amino)-L-alanine
CAS Number	204316-36-9[1][2]
Molecular Formula	C <sub>26</sub> H <sub>24</sub> N <sub>2</sub> O <sub>6</sub> [2]
Molecular Weight	460.48 g/mol [1]
Form	Powder[1]
Assay	≥95.0%[1]
Storage Temperature	2-8°C[3]
Personal Protective Equipment (PPE)	Eyeshields, Gloves, Type N95 (US) respirator[1]
First Aid Measures	Skin contact: Immediately wash with copious amounts of water for at least 15 minutes. Eye contact: Immediately flush with copious amounts of water for at least 15 minutes. Inhalation: Remove to fresh air. Seek medical attention if irritation persists or in severe cases.[4]
Disposal	Mix with an inert absorbent material, sweep up, and keep in a tightly closed container for disposal. Do not allow material to enter drains or water courses.[4]

## Operational Plan for Handling and Use in Solid-Phase Peptide Synthesis (SPPS)

**Fmoc-Dap(Z)-OH** is primarily used in Fmoc solid-phase peptide synthesis (SPPS). The following is a step-by-step guide for its safe handling and incorporation into a peptide chain.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4]

- Ensure that an eyewash station and safety shower are readily accessible.
- Wear appropriate Personal Protective Equipment (PPE): a laboratory coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.[4] For weighing and handling the powder, a type N95 respirator is recommended to avoid inhalation.[1]

## 2. Weighing and Dissolution:

- Carefully weigh the required amount of **Fmoc-Dap(Z)-OH** powder in a disposable weigh boat inside the chemical fume hood to minimize dust generation.
- Dissolve the **Fmoc-Dap(Z)-OH** in a suitable solvent, typically N,N-Dimethylformamide (DMF), for use in the peptide synthesizer or manual coupling reaction.

## 3. Solid-Phase Peptide Synthesis (SPPS) Workflow:

The incorporation of **Fmoc-Dap(Z)-OH** into a growing peptide chain follows the standard Fmoc-SPPS cycle. This process involves the sequential addition of amino acids to a solid support (resin).[5][6]

- Resin Preparation: The synthesis begins with a resin support, which is swelled in a suitable solvent like DMF.[7]
- Fmoc Deprotection: The Fmoc protecting group from the N-terminus of the resin-bound peptide is removed using a solution of 20% piperidine in DMF.[7] This exposes a free amine for the next coupling step.
- Washing: The resin is thoroughly washed with DMF to remove residual piperidine and by-products.[7]
- Amino Acid Coupling: The prepared solution of **Fmoc-Dap(Z)-OH** is activated with a coupling reagent (e.g., HCTU, HATU) and a base (e.g., DIPEA, collidine) and then added to the resin.[7][8] The reaction forms a new peptide bond.
- Washing: The resin is washed again with DMF to remove any unreacted reagents and by-products.[7]

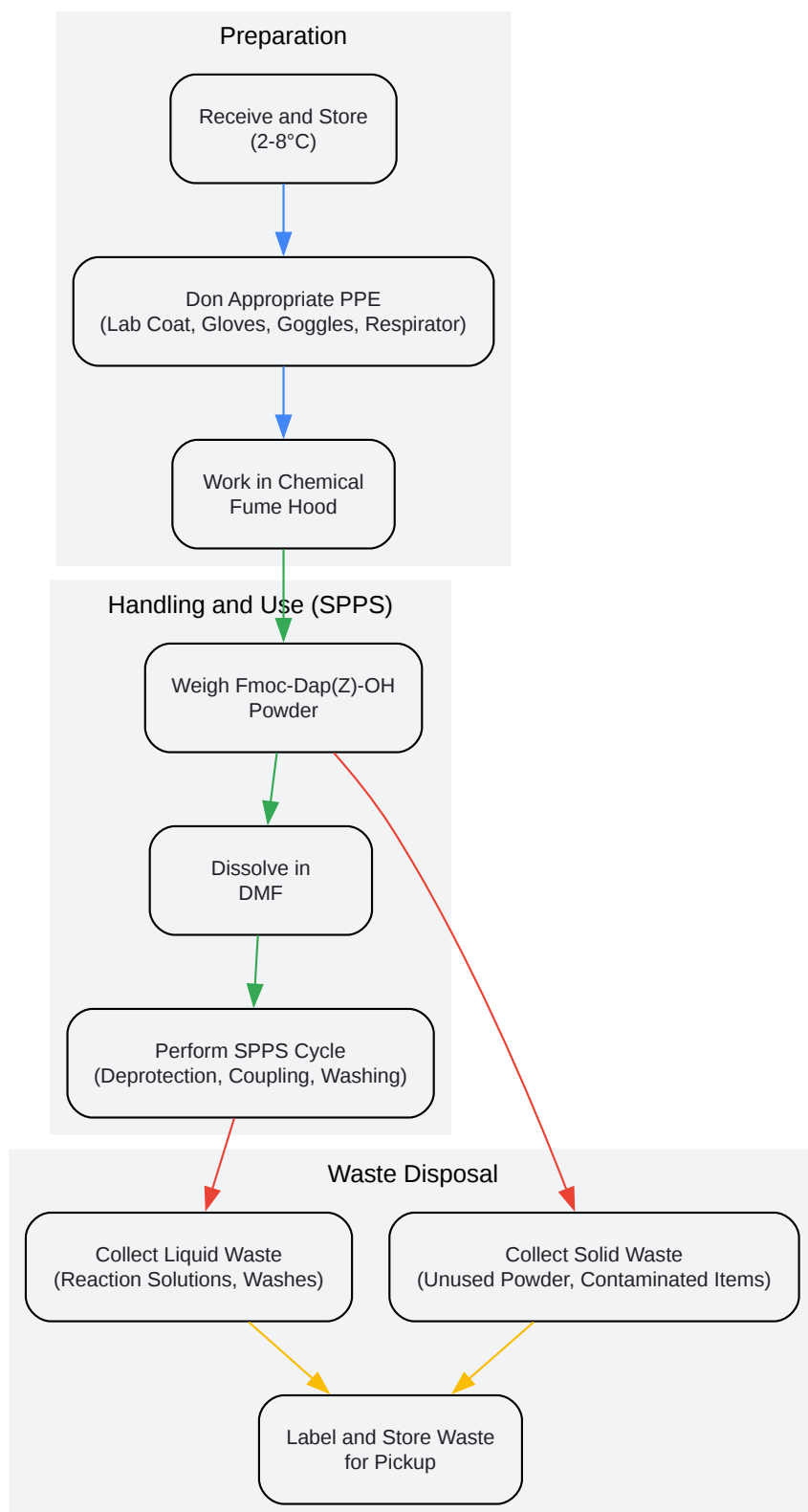
This cycle of deprotection, washing, coupling, and washing is repeated for each subsequent amino acid in the peptide sequence.

## Disposal Plan

Proper disposal of **Fmoc-Dap(Z)-OH** and related waste is crucial to prevent environmental contamination and ensure laboratory safety.

- Solid Waste:
  - Collect unused **Fmoc-Dap(Z)-OH** powder and any contaminated disposable items (e.g., weigh boats, gloves, paper towels) in a designated, clearly labeled, and sealed container for solid chemical waste.
- Liquid Waste:
  - Solutions containing **Fmoc-Dap(Z)-OH**, as well as waste from the washing and deprotection steps of SPPS (containing DMF, piperidine, etc.), should be collected in a separate, labeled, and sealed container for liquid chemical waste. This is typically categorized as non-halogenated solvent waste.
- Containerization and Storage:
  - Use chemically resistant containers that can be securely sealed.
  - Clearly label the waste container with "Hazardous Waste," the chemical name "**Fmoc-Dap(Z)-OH**," and any other identifiers required by your institution's waste management program.
  - Store the sealed waste containers in a designated, well-ventilated, and secure area away from incompatible materials, awaiting pickup by a certified chemical waste disposal service.

## Workflow for Safe Handling of Fmoc-Dap(Z)-OH



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Caption: Safe handling workflow for **Fmoc-Dap(Z)-OH**.

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